

Minimizing AT7519 Hydrochloride precipitation in aqueous solutions

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Compound of Interest

Compound Name: AT7519 Hydrochloride

Cat. No.: B1683947

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Technical Support Center: AT7519 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on minimizing precipitation of **AT7519 Hydrochloride** in aqueous solutions during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **AT7519 Hydrochloride** in common solvents?

A1: **AT7519 Hydrochloride** is a crystalline solid with varying solubility in different solvents.^[1]
^[2] It is sparingly soluble in aqueous solutions and more soluble in organic solvents. For detailed solubility information, please refer to the table below.

Q2: I am observing precipitation when I dilute my DMSO stock of **AT7519 Hydrochloride** into my aqueous cell culture medium. What is causing this?

A2: This is a common issue for compounds with low aqueous solubility. The precipitation is likely due to the rapid change in solvent polarity when the DMSO stock is introduced into the aqueous medium. This phenomenon, often called "solvent shifting," can cause the compound to crash out of solution.

Q3: What is the recommended method for preparing working solutions of **AT7519 Hydrochloride** in aqueous buffers or cell culture media?

A3: The recommended method involves preparing a high-concentration stock solution in an organic solvent, typically DMSO, and then diluting this stock solution into the aqueous medium in a stepwise manner. It is crucial to ensure rapid and thorough mixing during dilution and to keep the final concentration of the organic solvent as low as possible (ideally $\leq 0.1\%$ v/v) to avoid solvent-induced cellular toxicity.

Q4: How stable are aqueous solutions of **AT7519 Hydrochloride**?

A4: Aqueous solutions of **AT7519 Hydrochloride** are not recommended for long-term storage. It is advised to prepare fresh aqueous solutions for each experiment and not to store them for more than one day.^[2] Stock solutions in anhydrous DMSO, however, are stable for extended periods when stored properly at -20°C or -80°C .

Q5: Can I use sonication or warming to help dissolve **AT7519 Hydrochloride** in aqueous solutions?

A5: Yes, gentle warming (e.g., to 37°C) and sonication can aid in the dissolution of **AT7519 Hydrochloride** in aqueous solutions.^[3] However, it is important to be cautious with warming as it could potentially degrade the compound. Always visually inspect the solution to ensure complete dissolution before use.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitation upon initial dilution of DMSO stock into aqueous medium.	Rapid solvent shift and localized high concentration of the compound.	<ul style="list-style-type: none">• Perform a stepwise dilution. First, create an intermediate dilution in a small volume of the aqueous medium with vigorous vortexing. Then, add this intermediate dilution to the final volume of the medium.• Add the DMSO stock dropwise to the pre-warmed (37°C) aqueous medium while continuously vortexing or stirring to ensure rapid dispersion.
Cloudiness or precipitate formation in the final working solution over time.	The concentration of AT7519 Hydrochloride exceeds its solubility limit in the final aqueous medium.	<ul style="list-style-type: none">• Lower the final concentration of AT7519 Hydrochloride in your experiment.• Increase the final percentage of co-solvent (e.g., DMSO) slightly, but be mindful of potential cellular toxicity (typically keep below 0.5%). Always include a vehicle control with the same solvent concentration.
Inconsistent experimental results.	Incomplete dissolution or precipitation of the compound leading to inaccurate dosing.	<ul style="list-style-type: none">• Always visually inspect your stock and working solutions for any signs of precipitation before each use.• If precipitate is observed in the stock solution, gently warm and vortex to redissolve before making dilutions.• Prepare fresh working solutions for each experiment.

Low apparent potency of the inhibitor.

The actual concentration of the dissolved inhibitor is lower than the nominal concentration due to precipitation.

- Confirm the complete dissolution of the compound when preparing stock and working solutions.
- Consider using a formulation with solubilizing agents if solubility remains a significant issue.

Data Presentation

Table 1: Solubility of **AT7519 Hydrochloride** in Various Solvents

Solvent	Solubility	Reference
Water	8.33 mg/mL (with sonication)	[4]
PBS (pH 7.2)	~0.5 mg/mL	[2]
DMSO	25 - 52 mg/mL	[1][5]
Ethanol	5 - 28 mg/mL	[1][5]
DMF	30 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

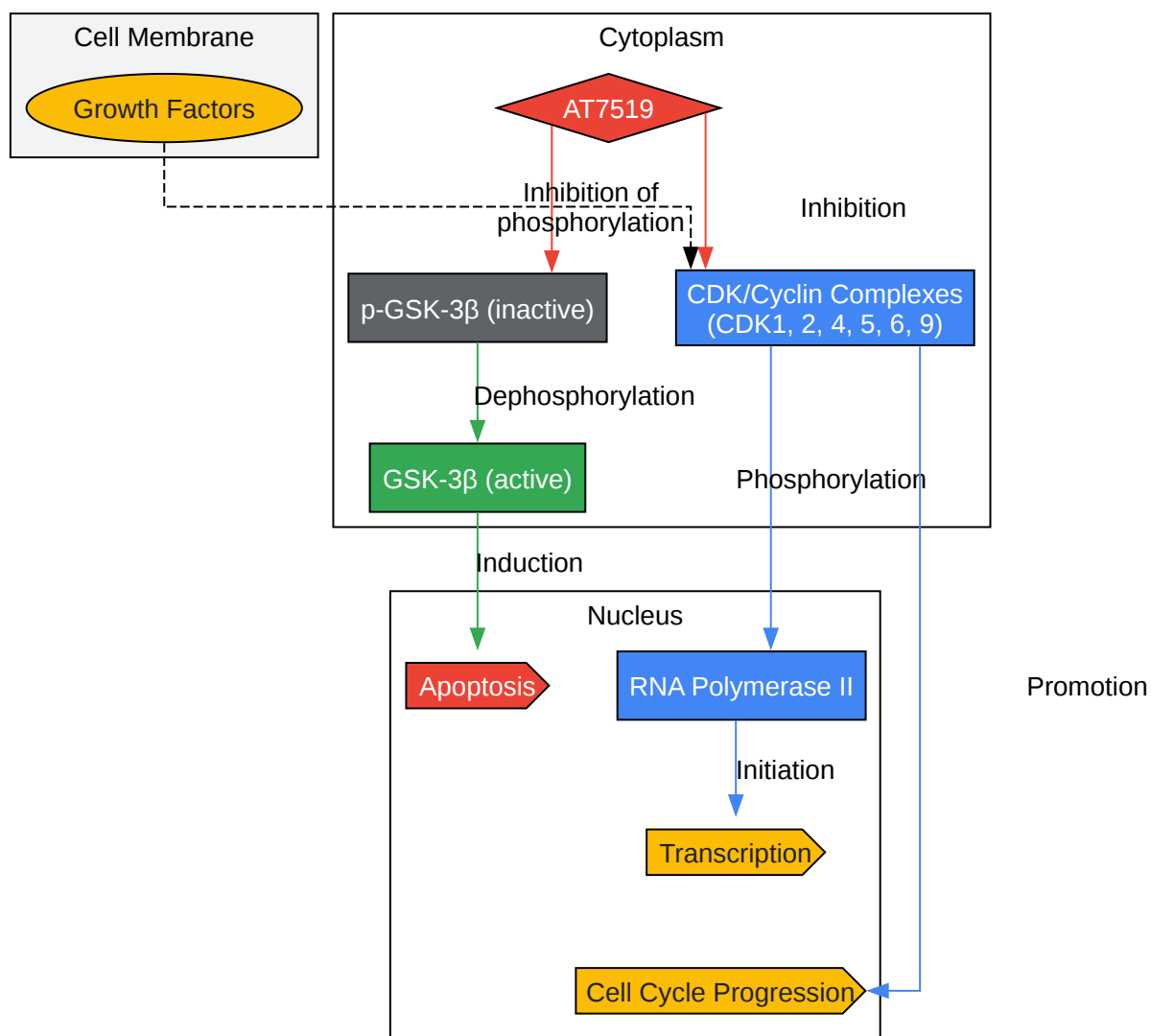
- Weigh out the required amount of **AT7519 Hydrochloride** powder using a calibrated analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex the solution vigorously until the compound is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.

- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol 2: Preparation of a 1 μ M Working Solution in Cell Culture Medium

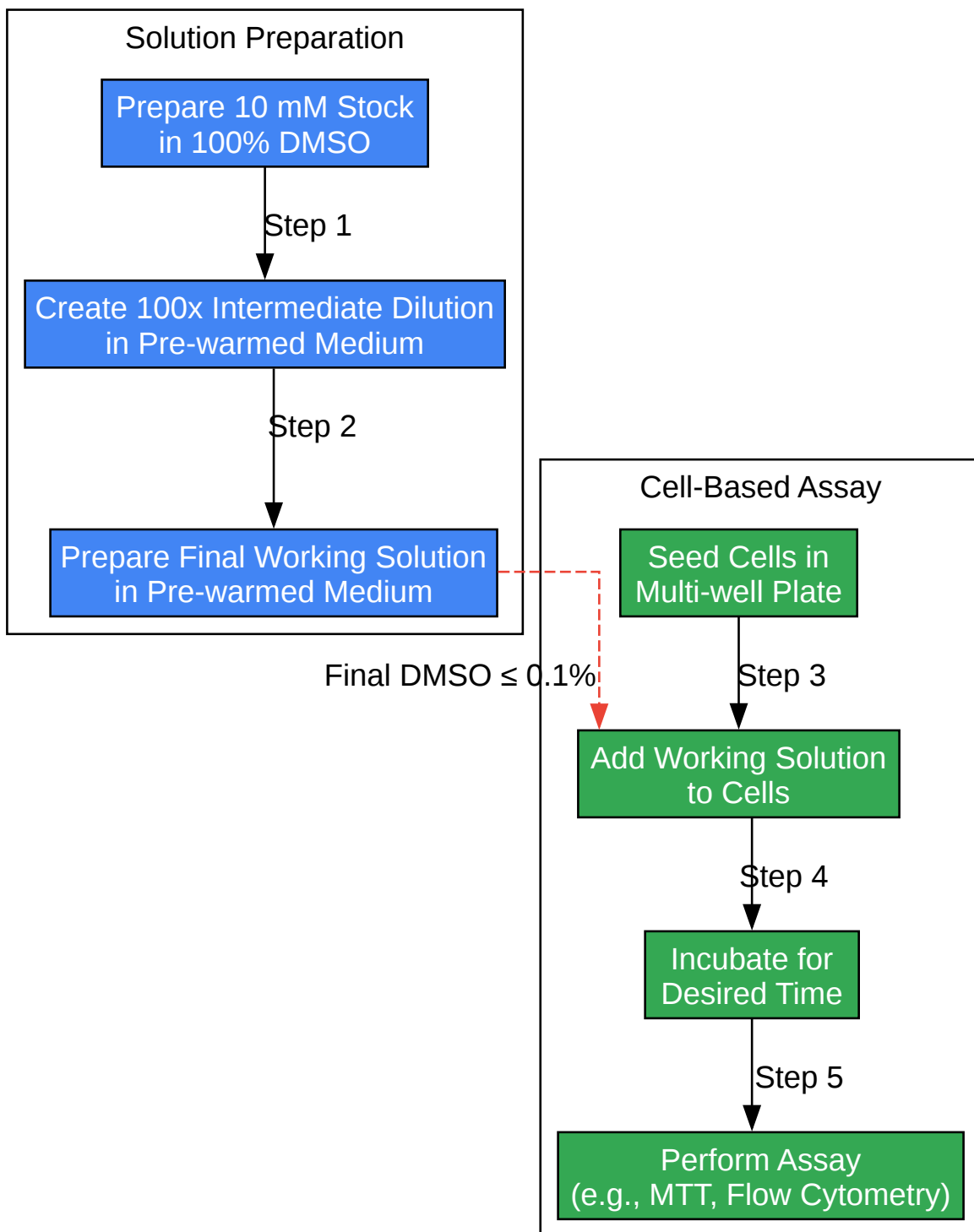
- Thaw a vial of the 10 mM **AT7519 Hydrochloride** stock solution in DMSO.
- Pre-warm the desired volume of complete cell culture medium to 37°C.
- Stepwise Dilution: a. In a sterile microcentrifuge tube, prepare an intermediate dilution by adding 1 μ L of the 10 mM DMSO stock to 99 μ L of pre-warmed cell culture medium. Vortex immediately and vigorously for 10-15 seconds. This creates a 100 μ M intermediate solution.
b. Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of pre-warmed cell culture medium in a new sterile tube.
- Gently mix the final working solution by inverting the tube or pipetting up and down.
- Visually inspect the final 1 μ M working solution for any signs of precipitation before adding it to your cells. The final DMSO concentration in this working solution will be 0.01%.

Visualizations



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Caption: Signaling pathway of **AT7519 Hydrochloride**.



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References

- 1. The cyclin-dependent kinase inhibitor AT7519 augments cisplatin's efficacy in ovarian cancer via multiple oncogenic signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
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